

N-Isopropylbenzamide molecular formula and weight

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Compound of Interest

Compound Name: *N-Isopropylbenzamide*

Cat. No.: *B184332*

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N-Isopropylbenzamide: Molecular Properties

This document provides the fundamental molecular information for **N-Isopropylbenzamide**, a compound of interest in various research and development contexts.

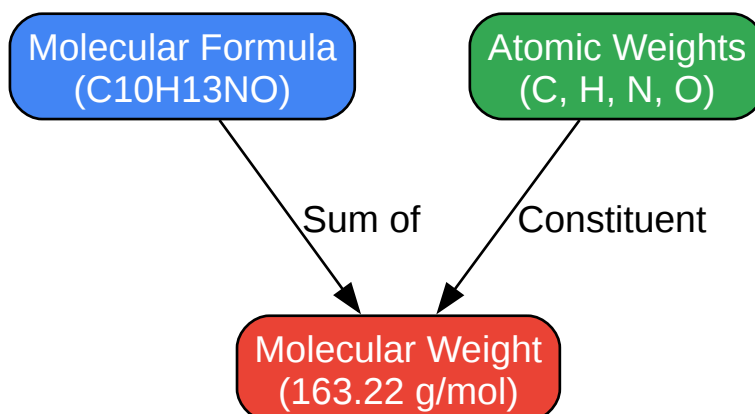
Core Molecular Data

The essential molecular details of **N-Isopropylbenzamide** are summarized below. This information is critical for experimental design, chemical synthesis, and analytical characterization.

Identifier	Value	Source
Molecular Formula	C10H13NO	[1] [2] [3] [4] [5]
Molecular Weight	163.22 g/mol	[1] [5]
Alternate Molecular Weight	163.2163 g/mol	[2]
Alternate Molecular Weight	163.219 g/mol	[3] [4]
CAS Number	5440-69-7	[2]

Logical Relationship of Molecular Properties

The following diagram illustrates the fundamental relationship between the molecular formula and the calculation of molecular weight.



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Caption: Relationship between molecular formula and molecular weight.

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References

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